

Application Notes and Protocols for Flow Cytometry Analysis of GD2 Positive Cells

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Compound of Interest

Compound Name: GD2-Ganglioside

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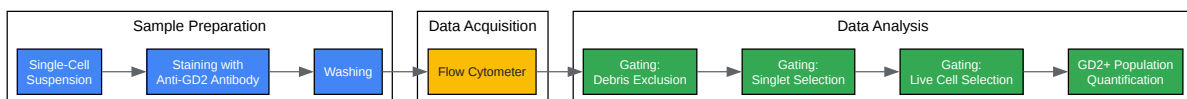
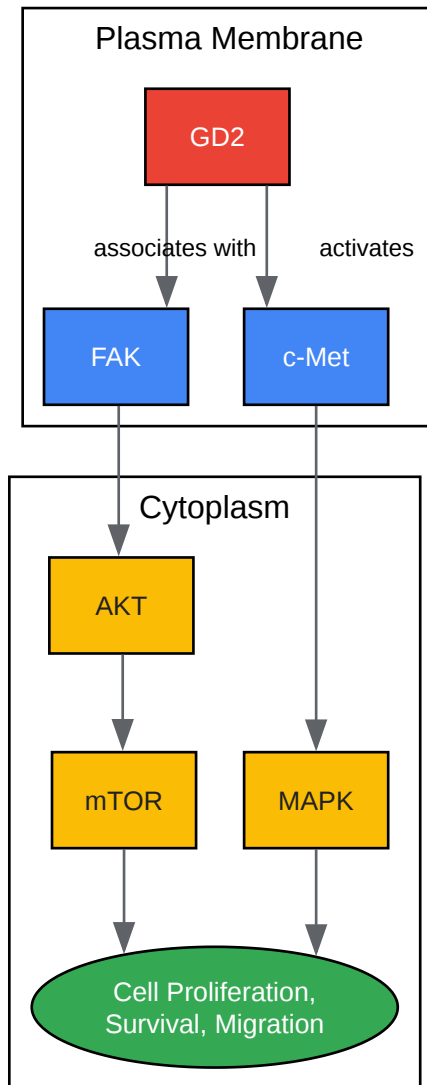
Introduction

Disialoganglioside GD2 is a glycolipid expressed on the surface of various cells, with particularly high levels found on tumors of neuroectodermal origin, such as neuroblastoma, melanoma, and some sarcomas.[1][2][3][4] Its restricted expression in normal tissues makes it an attractive target for cancer immunotherapy, including monoclonal antibody-based therapies and CAR T-cell therapies.[1][3][5] Flow cytometry is a powerful technique for the detection and quantification of GD2 positive cells, enabling researchers and clinicians to assess tumor antigen expression, monitor therapeutic efficacy, and conduct preclinical research. These application notes provide detailed protocols for the analysis of GD2 positive cells using flow cytometry.

GD2 Signaling Pathways

GD2 is implicated in several signaling pathways that promote cancer cell survival, proliferation, migration, and invasion.[2][5] It can associate with key signaling molecules such as focal adhesion kinase (FAK), leading to the activation of the AKT/mTOR pathway.[5][6] Additionally, GD2 has been shown to modulate the c-Met receptor tyrosine kinase, influencing downstream

MAPK signaling.[5] Understanding these pathways is crucial for developing targeted therapies against GD2-expressing tumors.



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